

# Technical Guide: (1-Aminomethyl-cyclopentyl)-carbamic acid tert-butyl ester

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## Compound of Interest

**Compound Name:** (1-Aminomethyl-cyclopentyl)-carbamic acid tert-butyl ester

**Cat. No.:** B1341110

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Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(1-Aminomethyl-cyclopentyl)-carbamic acid tert-butyl ester**, a key building block in modern medicinal chemistry. This document details its physicochemical properties, outlines a standard synthesis protocol, and provides characteristic analytical data. Furthermore, it contextualizes the compound's application by illustrating its role as a precursor in synthetic pathways and its relevance to significant biological signaling cascades, such as the JAK-STAT pathway.

## Core Compound Properties

**(1-Aminomethyl-cyclopentyl)-carbamic acid tert-butyl ester**, also known as tert-butyl (1-(aminomethyl)cyclopentyl)carbamate, is a bifunctional molecule featuring a primary amine and a Boc-protected amine attached to a cyclopentyl scaffold. The tert-butyloxycarbonyl (Boc) group serves as a crucial protecting group in multi-step organic syntheses, allowing for selective reactions at the free primary amine. Its molecular formula is C<sub>11</sub>H<sub>22</sub>N<sub>2</sub>O<sub>2</sub>, and it has a molecular weight of 214.30 g/mol .<sup>[1]</sup>

| Property          | Value   |
|-------------------|---|
| Molecular Weight  | 214.30 g/mol                                      |
| Molecular Formula | C11H22N2O2  |
| CAS Number        | 889949-09-1                                       |
| Appearance        | White to off-white solid or powder                |
| Melting Point     | 72-78 °C  |
| Purity            | Typically ≥98%                                    |
| Solubility        | Soluble in methanol, ethanol, and dichloromethane |

## Synthesis and Characterization

The synthesis of **(1-Aminomethyl-cyclopentyl)-carbamic acid tert-butyl ester** is a critical process for its application in drug discovery. Below is a representative experimental protocol for its preparation.

## Experimental Protocol: Synthesis

Objective: To synthesize **(1-Aminomethyl-cyclopentyl)-carbamic acid tert-butyl ester** from 1-amino-1-cyclopentane carboxylic acid.

Materials:

- 1-amino-1-cyclopentane carboxylic acid
- Di-tert-butyl dicarbonate (Boc)2O
- Sodium hydroxide (NaOH)
- Dioxane
- Water
- Ethyl acetate

- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

#### Procedure:

- Boc Protection: In a round-bottom flask, dissolve 1-amino-1-cyclopentane carboxylic acid in a 1:1 mixture of dioxane and water. Add sodium hydroxide to adjust the pH to approximately 10. Cool the solution to 0 °C in an ice bath.
- Reaction: To the cooled solution, add di-tert-butyl dicarbonate portion-wise while stirring vigorously. Allow the reaction to warm to room temperature and continue stirring overnight.
- Work-up: After the reaction is complete, concentrate the mixture under reduced pressure to remove the dioxane. Acidify the remaining aqueous solution to a pH of 2-3 with 1N HCl.
- Extraction: Extract the acidified solution with ethyl acetate (3 x 50 mL). Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude product can be purified by column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford the pure **(1-Aminomethyl-cyclopentyl)-carbamic acid tert-butyl ester**.

## Analytical Characterization Data

The structure and purity of the synthesized compound are confirmed by various analytical techniques.

| Analytical Technique                              | Characteristic Data  |
|---|--|
| <sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )  | δ (ppm): 1.45 (s, 9H, C(CH <sub>3</sub> ) <sub>3</sub> ), 1.50-1.70 (m, 8H, cyclopentyl-H), 2.75 (s, 2H, CH <sub>2</sub> NH <sub>2</sub> ), 4.85 (br s, 1H, NH), 1.35 (br s, 2H, NH <sub>2</sub> ) |
| <sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> ) | δ (ppm): 155.9, 80.5, 59.2, 50.1, 35.5, 28.4, 23.8   |
| IR (KBr, cm <sup>-1</sup> )                       | 3350-3450 (N-H stretch), 2950-2850 (C-H stretch), 1685 (C=O stretch, carbamate), 1520 (N-H bend)   |
| Mass Spectrometry (ESI+)                          | m/z: 215.17 [M+H] <sup>+</sup> , 159.13 [M-C <sub>4</sub> H <sub>8</sub> +H] <sup>+</sup> , 115.12 [M-Boc+H] <sup>+</sup>  |

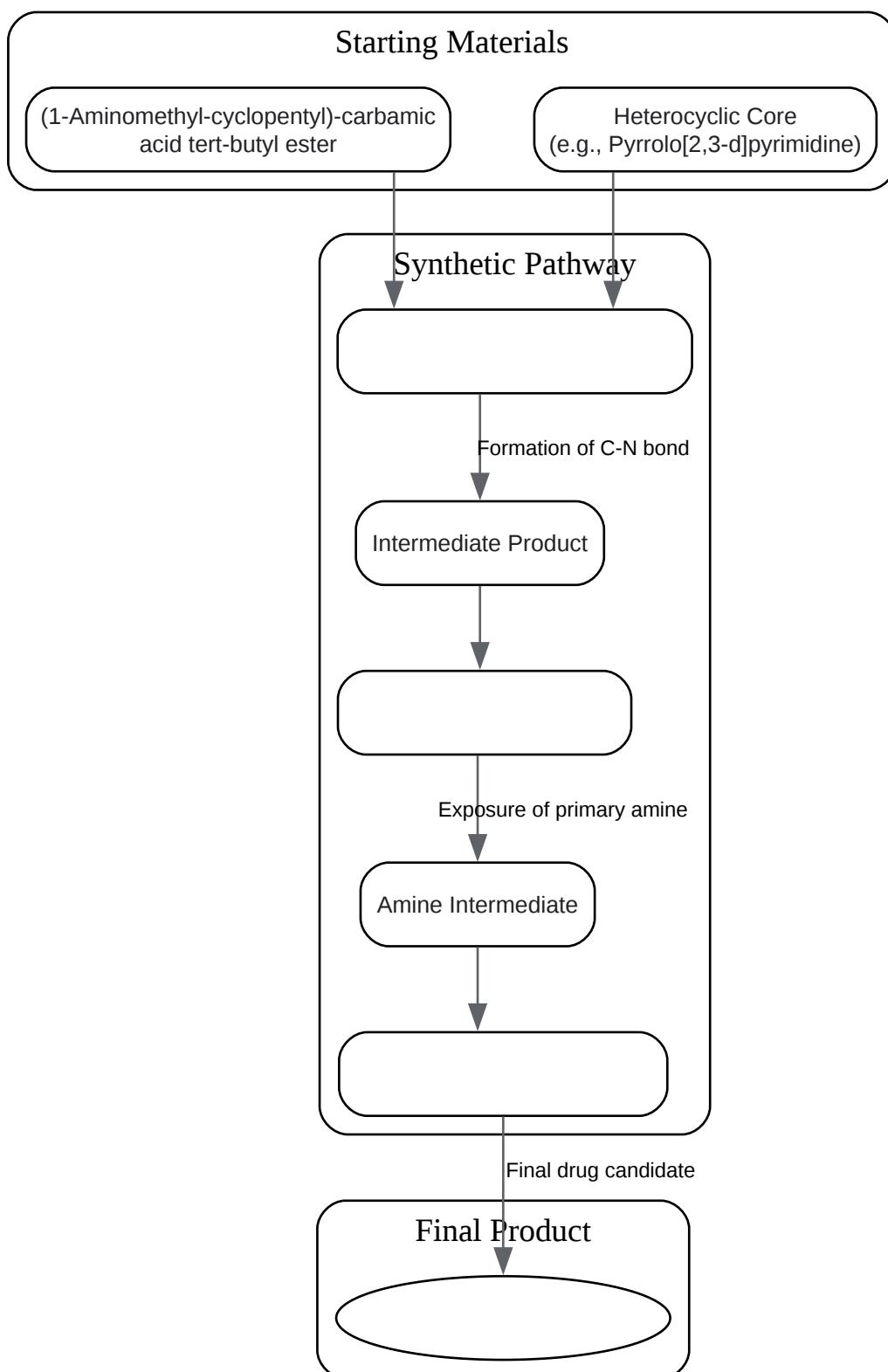
## Applications in Drug Discovery

**(1-Aminomethyl-cyclopentyl)-carbamic acid tert-butyl ester** is a valuable building block in the synthesis of complex molecules, particularly in the development of novel therapeutics. The presence of a protected amine and a free primary amine allows for sequential chemical modifications, making it an ideal scaffold for creating libraries of compounds for drug screening.

## Role as a Precursor in JAK Inhibitor Synthesis

One of the significant applications of this and structurally related compounds is in the synthesis of Janus kinase (JAK) inhibitors. JAK inhibitors are a class of drugs that target the JAK-STAT signaling pathway, which is crucial in the immune response and is often dysregulated in autoimmune diseases and certain cancers.

Below is a conceptual workflow illustrating the utility of **(1-Aminomethyl-cyclopentyl)-carbamic acid tert-butyl ester** as a key intermediate in the synthesis of a hypothetical JAK inhibitor.



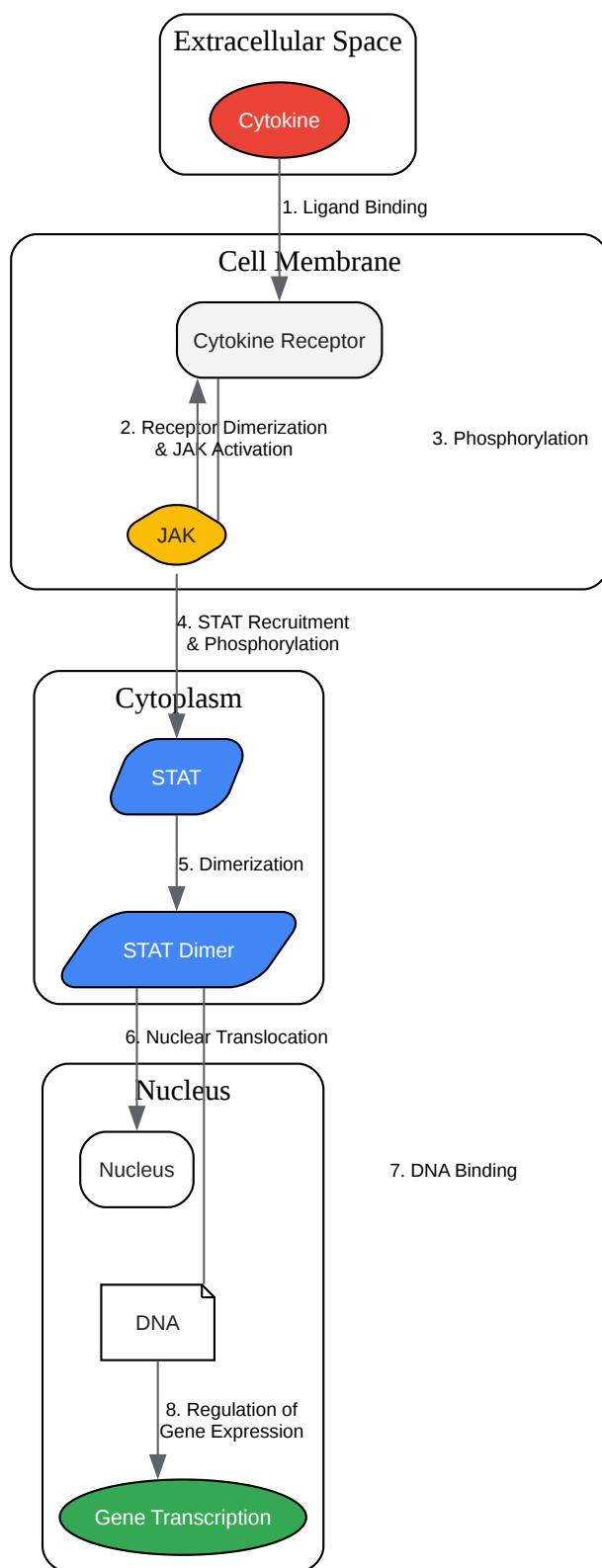
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Caption: Synthetic workflow for a JAK inhibitor.

## Relevance to the JAK-STAT Signaling Pathway

The Janus kinase (JAK) and Signal Transducer and Activator of Transcription (STAT) pathway is a critical signaling cascade used by cytokines and growth factors to regulate cellular processes such as proliferation, differentiation, and apoptosis.<sup>[2][3]</sup> Dysregulation of this pathway is implicated in various inflammatory and autoimmune diseases.

The diagram below illustrates a simplified representation of the canonical JAK-STAT signaling pathway, which is the target of inhibitors synthesized from precursors like **(1-Aminomethyl-cyclopentyl)-carbamic acid tert-butyl ester**.



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Caption: The canonical JAK-STAT signaling pathway.

## Conclusion

**(1-Aminomethyl-cyclopentyl)-carbamic acid tert-butyl ester** is a foundational molecule in the toolkit of medicinal chemists. Its well-defined structure and versatile reactivity make it an indispensable precursor for the synthesis of complex pharmaceutical agents, particularly in the development of targeted therapies like JAK inhibitors. A thorough understanding of its properties, synthesis, and characterization is essential for its effective application in advancing drug discovery and development.

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